

In-Depth Technical Guide: Stability and Storage of 4-Bromo-3-iodophenol

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Compound of Interest

Compound Name: **4-Bromo-3-iodophenol**

Cat. No.: **B1526393**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the critical aspects concerning the stability and storage of **4-Bromo-3-iodophenol**, a key intermediate in various synthetic applications. Understanding the stability profile of this compound is paramount for ensuring its quality, efficacy, and safety in research and development.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Bromo-3-iodophenol** is presented in Table 1. These parameters are fundamental to its handling, storage, and reactivity.

Property	Value
Molecular Formula	C ₆ H ₄ BrIO
Molecular Weight	298.90 g/mol
Appearance	Light orange to brown crystalline solid
Predicted Boiling Point	324.4 ± 27.0 °C
Predicted Density	2.369 ± 0.06 g/cm ³
Predicted pKa	8.54 ± 0.18

Stability Profile and Degradation Pathways

While specific, quantitative stability studies on **4-Bromo-3-iodophenol** are not extensively available in the public domain, data from related halogenated phenols and general chemical principles allow for a robust assessment of its stability profile. The primary factors influencing its stability are light, temperature, and the presence of oxidizing agents.

Light Sensitivity (Photostability)

Halogenated phenols, particularly those containing iodine and bromine, are susceptible to photodegradation. Exposure to ultraviolet (UV) light can induce the cleavage of the carbon-iodine (C-I) and carbon-bromine (C-Br) bonds. Studies on similar compounds like 4-iodophenol and 4-bromophenol have demonstrated that UV photolysis can lead to bond fission, generating radical species that can initiate further degradation reactions. This sensitivity underscores the critical need for protection from light during storage and handling.

Thermal Stability

Substituted phenols can undergo thermal decomposition at elevated temperatures. While specific data for **4-Bromo-3-iodophenol** is limited, studies on other substituted phenols indicate that the nature and position of substituents influence thermal stability. Ortho-substituted phenols, for instance, have been shown to be more reactive under thermal stress. Given its structure, it is prudent to avoid exposing **4-Bromo-3-iodophenol** to high temperatures to prevent decomposition.

Oxidative Stability

Phenolic compounds are generally susceptible to oxidation. The presence of the hydroxyl group on the aromatic ring makes them prone to oxidation, which can be accelerated by the presence of oxidizing agents, metal ions, and exposure to air (oxygen). It is crucial to store **4-Bromo-3-iodophenol** in a well-sealed container to minimize contact with atmospheric oxygen.

Recommended Storage and Handling

Based on the available information and general best practices for handling substituted phenols, the following storage and handling guidelines are recommended to maintain the integrity and purity of **4-Bromo-3-iodophenol**.

Storage Conditions

A summary of the recommended storage conditions is provided in Table 2.

Parameter	Recommendation	Rationale
Temperature	2-8°C	To minimize thermal degradation and slow down potential decomposition reactions.
Light	Keep in a dark place	To prevent photodegradation through UV-induced bond cleavage.
Atmosphere	Sealed in dry conditions	To protect from moisture, which can facilitate hydrolytic degradation, and to minimize contact with atmospheric oxygen, which can cause oxidation.
Container	Tightly sealed, inert material	To prevent contamination and reaction with container materials.
Incompatibilities	Strong oxidizing agents	To avoid vigorous and potentially hazardous oxidative reactions.

Handling Precautions

When handling **4-Bromo-3-iodophenol**, standard laboratory safety protocols for toxic and irritating substances should be followed. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. All handling should be performed in a well-ventilated area or a fume hood to avoid inhalation of any dust or vapors.

Experimental Protocol: Forced Degradation Study

To comprehensively evaluate the stability of **4-Bromo-3-iodophenol**, a forced degradation study is recommended. The following is a general protocol that can be adapted for this purpose.

Objective: To identify potential degradation products and pathways of **4-Bromo-3-iodophenol** under various stress conditions.

Materials:

- **4-Bromo-3-iodophenol**
- Hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- High-purity water
- Acetonitrile or other suitable organic solvent
- HPLC system with a suitable column (e.g., C18) and detector (e.g., UV-Vis or Mass Spectrometry)

Methodology:

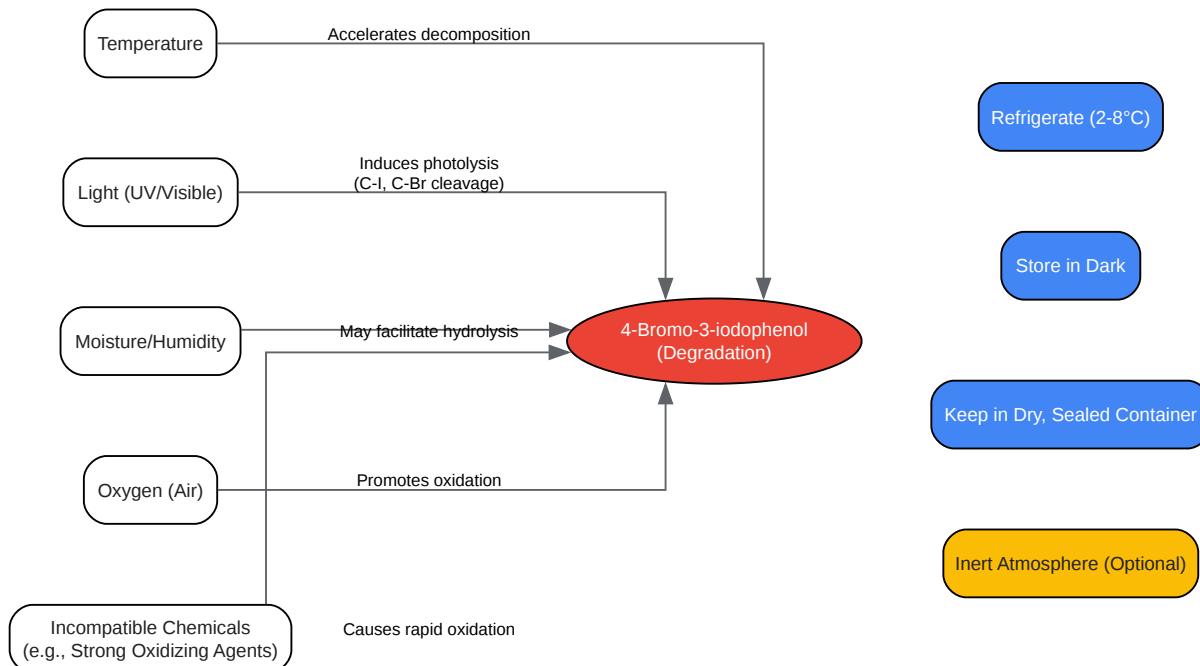
- **Preparation of Stock Solution:** Prepare a stock solution of **4-Bromo-3-iodophenol** of a known concentration in a suitable solvent.
- **Stress Conditions:**
 - **Acid Hydrolysis:** Mix the stock solution with an equal volume of HCl solution. Heat the mixture (e.g., at 60°C) for a defined period (e.g., 24 hours).
 - **Base Hydrolysis:** Mix the stock solution with an equal volume of NaOH solution. Keep the mixture at room temperature or heat gently for a defined period.

- Oxidation: Mix the stock solution with an equal volume of H_2O_2 solution. Keep the mixture at room temperature for a defined period.
- Thermal Degradation: Expose a solid sample of **4-Bromo-3-iodophenol** to dry heat (e.g., in an oven at a temperature below its melting point) for a defined period. Also, heat a solution of the compound.
- Photodegradation: Expose a solution of **4-Bromo-3-iodophenol** to a light source (e.g., a photostability chamber with UV and visible light) for a defined period. A control sample should be kept in the dark.

- Sample Analysis:
 - At specified time points, withdraw samples from each stress condition.
 - Neutralize the acidic and basic samples before analysis.
 - Analyze all samples by a validated stability-indicating HPLC method to separate the parent compound from any degradation products.
 - Characterize the degradation products using techniques such as mass spectrometry (MS) to elucidate their structures.
- Data Evaluation:
 - Calculate the percentage degradation of **4-Bromo-3-iodophenol** under each stress condition.
 - Identify and quantify the major degradation products.
 - Propose degradation pathways based on the identified products.

Visualization of Stability Factors

The following diagram illustrates the key factors that can impact the stability of **4-Bromo-3-iodophenol** and the resulting recommended storage practices.



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Caption: Factors influencing the stability of **4-Bromo-3-iodophenol**.

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